

# A Technical Overview of 5-Bromoindan-2-ol: Properties and Characterization Workflow

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## Compound of Interest

Compound Name: **5-Bromoindan-2-ol**

Cat. No.: **B118872**

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This technical guide provides essential information regarding the chemical properties of **5-Bromoindan-2-ol**, tailored for researchers, scientists, and professionals in drug development. The document outlines the compound's molecular formula and weight, and presents a generalized workflow for its chemical characterization.

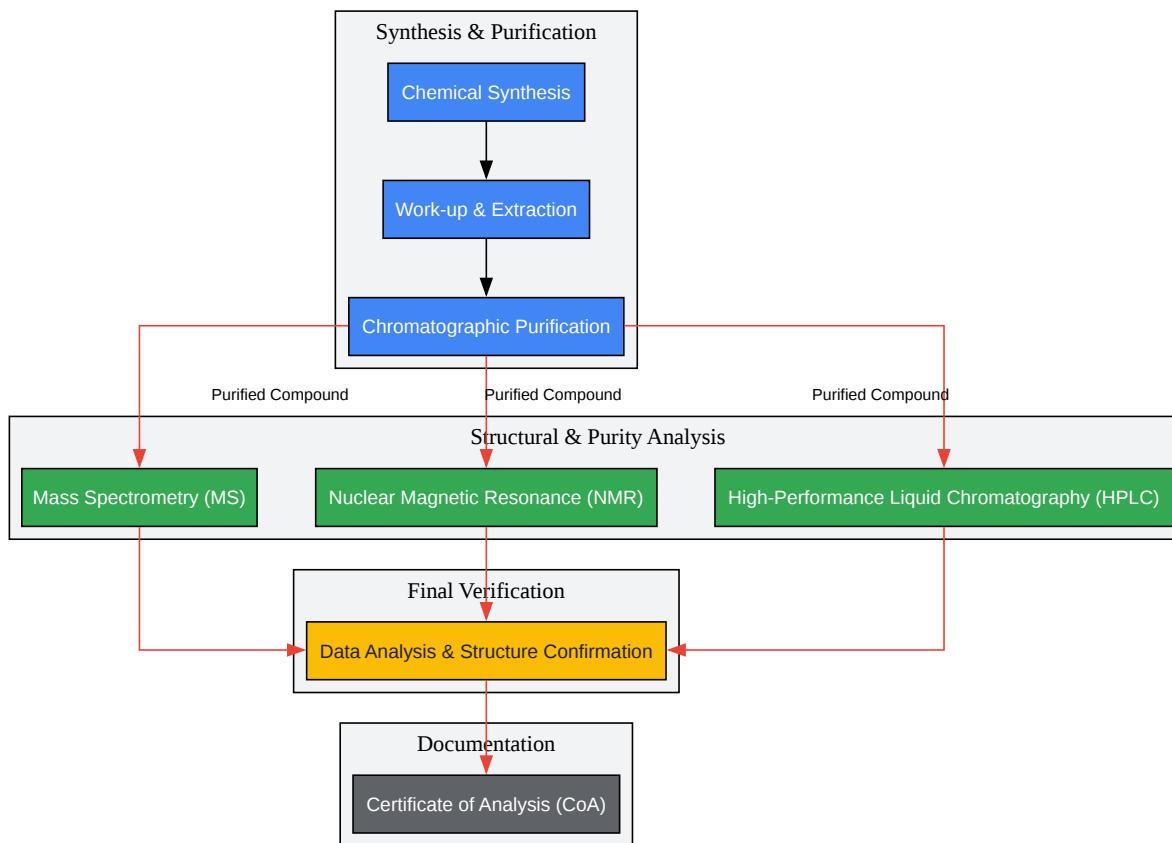
## Core Chemical Data

The fundamental molecular properties of **5-Bromoindan-2-ol** are summarized below. This data is critical for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sup>[1]</sup>
Molecular Weight	213.074 g/mol <sup>[1]</sup>

## Generalized Experimental Workflow for Characterization

To assist researchers, a standardized workflow for the synthesis and characterization of a chemical compound such as **5-Bromoindan-2-ol** is outlined. This process ensures the purity and confirms the identity of the synthesized compound before its use in further applications. Detailed experimental protocols are specific to the synthetic route chosen and the analytical equipment used, and therefore are not provided here.



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Caption: A generalized workflow for the synthesis, purification, and analysis of a chemical compound.

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## References

- 1. chemsynthesis.com [chemsynthesis.com]
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